

Technical Guide: Identification and Characterization of Amlodipine USP Related Compound A

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Compound of Interest

Compound Name: *Dehydro Amlodipine Besylate*

Cat. No.: *B1162936*

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Executive Summary

Amlodipine Related Compound A (USP) is the primary oxidative degradation product of Amlodipine Besylate. Chemically, it represents the aromatized pyridine analog of the parent dihydropyridine (DHP) molecule. Its formation is driven by oxidative stress and is irreversible. Regulatory bodies (USP, EP, ICH) mandate strict control of this impurity due to its potential lack of pharmacological efficacy compared to the parent drug and the general requirement to minimize genotoxic or toxicological risks associated with aromatic pyridine derivatives.

This guide details the mechanism of formation, the official USP analytical protocols, and advanced LC-MS structural elucidation techniques required for definitive identification.

Chemical Identity & Significance

Unlike Amlodipine, which possesses a 1,4-dihydropyridine ring, Related Compound A possesses a fully aromatic pyridine ring. This structural change significantly alters its physicochemical properties, including solubility, UV absorption profile, and mass spectral fragmentation.

Nomenclature and Structure

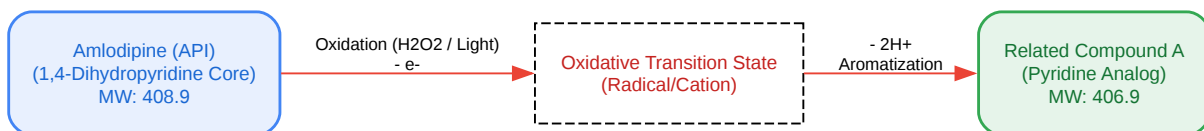
Parameter	Description
USP Name	Amlodipine Related Compound A
EP Name	Amlodipine Impurity D
Chemical Name	3-Ethyl 5-methyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-6-methylpyridine-3,5-dicarboxylate
Molecular Formula	C ₂₀ H ₂₃ ClN ₂ O ₅
Molecular Weight	406.86 g/mol (Free Base)
CAS Number	113994-41-5 (Free Base) / 2138811-33-1 (USP Standard)
Key Structural Change	Oxidation of the 1,4-dihydropyridine ring to a pyridine ring (Loss of 2 Hydrogens).[1]

Formation Mechanics: Oxidative Aromatization

The formation of Related Compound A is the dominant pathway under oxidative stress (e.g., presence of peroxides in excipients) and can be catalyzed by light (photolysis).

Mechanism

The 1,4-dihydropyridine core of Amlodipine is electron-rich and susceptible to oxidation. Upon exposure to oxidative agents (like H₂O₂ or radical initiators), the ring undergoes dehydrogenation, losing two protons and two electrons to form the thermodynamically stable aromatic pyridine ring.



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Figure 1: Oxidative aromatization pathway converting Amlodipine to Related Compound A.

Analytical Strategy: USP Method (HPLC-UV)

The United States Pharmacopeia (USP) monograph for Amlodipine Besylate Tablets utilizes a reversed-phase HPLC method for the detection of Related Compound A.[2]

Chromatographic Conditions

The following protocol ensures resolution between the API and the impurity.

Parameter	USP Condition	Technical Insight
Column	C18 (L1 packing), 150 mm × 3.9 mm, 5 µm	Standard C18 chemistry provides adequate retention for the hydrophobic pyridine ring.
Mobile Phase	Buffer (pH 3.0) : Methanol : Acetonitrile (50 : 35 : 15)	The acidic pH suppresses ionization of the silanols and maintains the amine in a protonated state, improving peak shape.
Flow Rate	1.0 mL/min	Standard flow for 3.9/4.6 mm ID columns.
Detection	UV at 237 nm	Critical: The pyridine ring has strong absorbance in the low UV range (237 nm) but lacks the characteristic ~360 nm band of the dihydropyridine.
Retention Time	Relative Retention Time (RRT) ≈ 0.5 - 0.6	Related Compound A is less hydrophobic than Amlodipine due to the planar pyridine ring and elutes earlier.

Self-Validating System Suitability

To ensure the method is performing correctly, the USP requires:

- Resolution: NLT (Not Less Than) 4.5 between Amlodipine and Related Compound A.
- Tailing Factor: NMT (Not More Than) 2.0.
- Sensitivity: Visualizing the impurity at the reporting threshold (typically 0.1% or 0.2%).

Structural Elucidation: LC-MS/MS

While HPLC-UV provides retention time confirmation, LC-MS/MS is required for definitive structural characterization, particularly during forced degradation studies or root cause analysis.

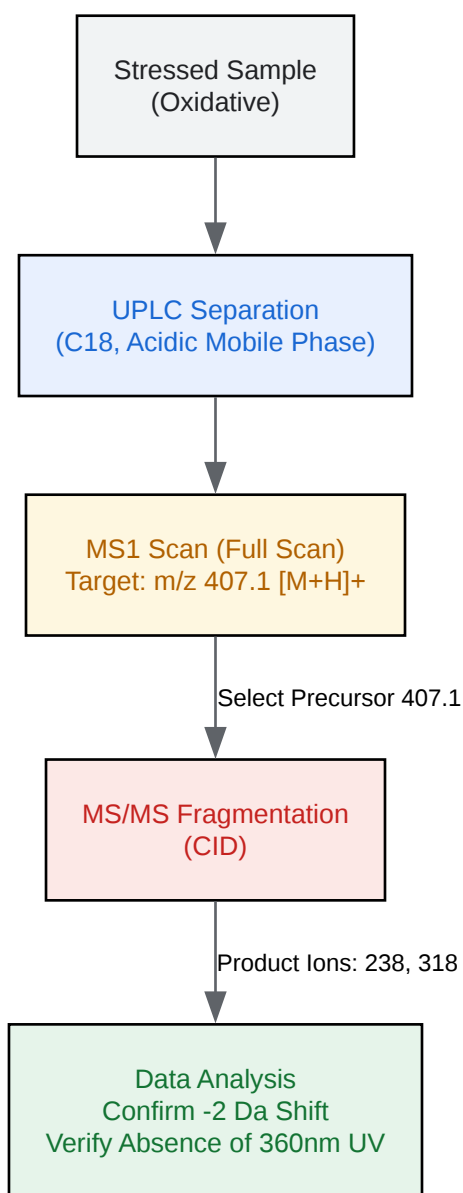
Mass Spectrometry Profile

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).
- Precursor Ion: The aromatization results in a mass shift of -2 Da relative to Amlodipine.
 - Amlodipine $[M+H]^+$: m/z 409.1
 - Related Compound A $[M+H]^+$: m/z 407.1

Fragmentation Pathway (MS/MS)

The fragmentation pattern of the pyridine analog differs from the parent DHP. The aromatic pyridine ring is highly stable, leading to fragmentation primarily in the side chains.

- Key Transition: m/z 407.1 → 238.1 (Chlorophenyl-pyridine core)
- Secondary Fragment: m/z 407.1 → 318.1 (Loss of aminoethoxy side chain)



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Figure 2: LC-MS/MS workflow for the definitive identification of Related Compound A.

UV-Spectral Distinction

A powerful orthogonal check is the UV spectrum extracted from a Diode Array Detector (DAD):

- Amlodipine (DHP): Exhibits a specific absorption band around 360-365 nm.
- Related Compound A (Pyridine): Lacks absorption at 360 nm. It absorbs strongly only in the UV region (200-270 nm).

- Protocol: If a peak at RRT ~0.5 has m/z 407 and NO absorbance at 360 nm, it is confirmed as Related Compound A.

Control & Mitigation Strategies

To minimize the formation of Related Compound A in drug products:

- Excipient Selection: Avoid excipients with high peroxide values (e.g., certain grades of Povidone or Crospovidone).
- Packaging: Use light-resistant packaging (blisters/bottles) to prevent photo-oxidation.
- Manufacturing: Minimize headspace oxygen during granulation and compression.

References

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